

An In-depth Technical Guide to 2-Formylphenyl 4-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Formylphenyl 4-methylbenzoate

CAS No.: 102040-72-2

Cat. No.: B2474660

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-Formylphenyl 4-methylbenzoate**, a benzoate ester of salicylaldehyde, also known as 2-hydroxybenzaldehyde. While this specific ortho-isomer is not widely cataloged with a dedicated CAS number, this document serves as a vital resource for its synthesis, characterization, and potential applications. By leveraging established principles of organic chemistry and drawing parallels with structurally related compounds, this guide offers a robust framework for researchers and drug development professionals interested in exploring the unique properties and synthetic utility of this molecule. The strategic placement of the formyl and 4-methylbenzoate groups on the phenyl ring presents intriguing possibilities for its use as a versatile intermediate in the synthesis of complex organic molecules and potential pharmaceutical agents.

Chemical Identity and Structure

While a specific CAS Registry Number for **2-Formylphenyl 4-methylbenzoate** is not readily available in common chemical databases, its identity is unequivocally defined by its chemical structure. The molecule consists of a benzaldehyde core where the hydroxyl group at the 2-position is esterified with 4-methylbenzoic acid (p-toluic acid).

Table 1: Core Identifiers

Identifier	Value
Systematic Name	2-Formylphenyl 4-methylbenzoate
Synonyms	2-Aldehydophenyl p-toluate, Salicylaldehyde 4-methylbenzoate
Molecular Formula	C ₁₅ H ₁₂ O ₃
Molecular Weight	240.25 g/mol
Chemical Structure	 Chemical Structure of 2-Formylphenyl 4-methylbenzoate

Proposed Synthesis: Esterification of Salicylaldehyde

The most direct and logical synthetic route to **2-Formylphenyl 4-methylbenzoate** is the esterification of salicylaldehyde with 4-methylbenzoyl chloride (p-toluoyl chloride). This reaction, a classic example of nucleophilic acyl substitution, is expected to proceed efficiently under standard laboratory conditions. The hydroxyl group of salicylaldehyde acts as the nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. A base is typically employed to neutralize the hydrochloric acid byproduct.

Experimental Protocol: Synthesis of 2-Formylphenyl 4-methylbenzoate

This protocol is adapted from established methods for the esterification of phenolic compounds.^[1]

Materials:

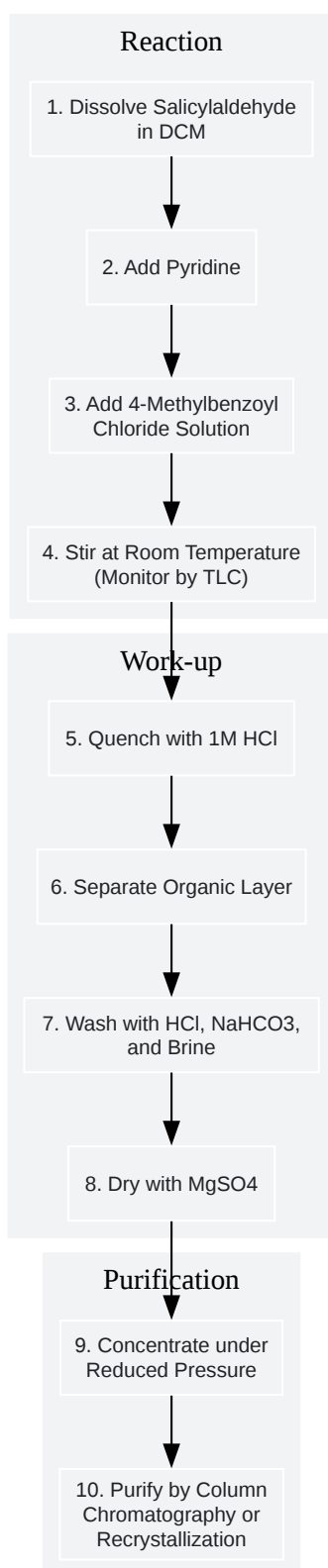
- Salicylaldehyde (2-hydroxybenzaldehyde)
- 4-Methylbenzoyl chloride (p-toluoyl chloride)
- Anhydrous pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Separatory funnel
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve salicylaldehyde (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add anhydrous pyridine (1.2 equivalents) to the solution and stir for 10-15 minutes at room temperature.
- **Acylation:** Slowly add a solution of 4-methylbenzoyl chloride (1.1 equivalents) in anhydrous dichloromethane to the reaction mixture via a dropping funnel over 30 minutes. An exothermic reaction may be observed.

- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material (salicylaldehyde) is consumed.
- Work-up:
 - Quench the reaction by adding 1 M HCl to neutralize the excess pyridine.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.
 - The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from an appropriate solvent (e.g., ethanol or a mixture of ethyl acetate and hexanes).

Diagram 1: Synthetic Workflow



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Caption: A step-by-step workflow for the synthesis of **2-Formylphenyl 4-methylbenzoate**.

Physicochemical Properties and Characterization

The physicochemical properties of **2-Formylphenyl 4-methylbenzoate** can be predicted based on its structure and by comparison with analogous compounds.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value/Description
Appearance	White to off-white solid
Melting Point	Expected to be a solid at room temperature with a distinct melting point.
Solubility	Soluble in common organic solvents such as dichloromethane, chloroform, ethyl acetate, and acetone. Insoluble in water.
Boiling Point	Expected to be significantly higher than its precursors due to increased molecular weight and polarity.

Spectroscopic Characterization

The identity and purity of the synthesized **2-Formylphenyl 4-methylbenzoate** would be confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of both phenyl rings, the aldehydic proton (a downfield singlet), and the methyl protons of the 4-methylbenzoyl group (a singlet around 2.4 ppm).
 - ^{13}C NMR: The carbon NMR spectrum will display characteristic peaks for the carbonyl carbons of the ester and aldehyde groups, as well as the aromatic carbons and the methyl carbon.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit strong absorption bands corresponding to the C=O stretching vibrations of the ester (around 1735-1750 cm^{-1}) and

the aldehyde (around 1690-1715 cm^{-1}).

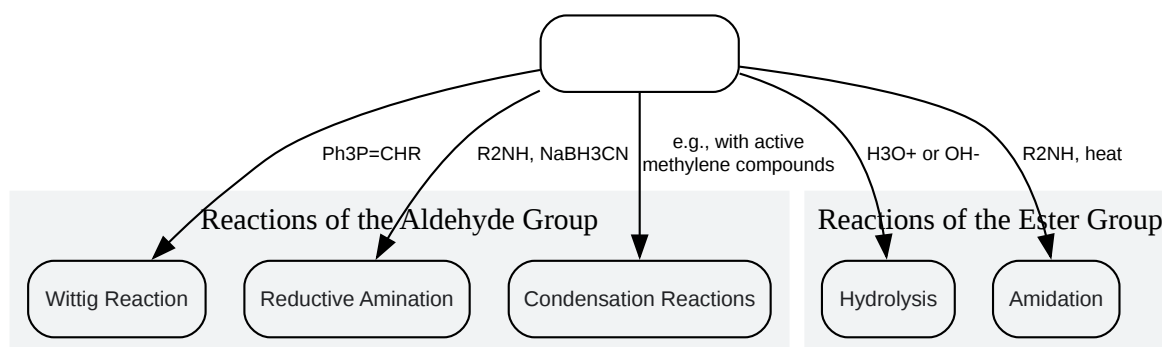
- Mass Spectrometry (MS): Mass spectral analysis will confirm the molecular weight of the compound, with the molecular ion peak (M^+) expected at m/z 240.25.

Potential Applications in Research and Drug Development

The bifunctional nature of **2-Formylphenyl 4-methylbenzoate** makes it a promising building block in organic synthesis and medicinal chemistry.

- Intermediate for Heterocyclic Synthesis: The aldehyde group can participate in various condensation reactions to form a wide range of heterocyclic compounds, which are prevalent scaffolds in many pharmaceutical agents.
- Precursor for Biologically Active Molecules: The overall structure can be a key component in the synthesis of novel compounds with potential therapeutic activities. For instance, benzoate esters and benzaldehyde derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.
- Ligand Synthesis: The molecule could be modified to create novel ligands for catalysis or coordination chemistry.

Diagram 2: Potential Reaction Pathways



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Caption: Potential synthetic transformations of **2-Formylphenyl 4-methylbenzoate**.

Safety and Handling

While specific toxicity data for **2-Formylphenyl 4-methylbenzoate** is unavailable, it should be handled with the standard precautions for laboratory chemicals.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

2-Formylphenyl 4-methylbenzoate represents a molecule with significant untapped potential in synthetic and medicinal chemistry. Although not a commonly cataloged compound, its synthesis is straightforward via the esterification of salicylaldehyde. This technical guide provides a foundational resource for researchers, outlining its synthesis, expected properties, and potential applications. The insights provided herein are intended to empower scientists to explore the chemistry of this versatile building block and unlock its potential in the development of novel compounds and materials.

References

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

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